

Personal protective equipment for handling 4-(Benzyloxy)-2-nitroaniline

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Compound of Interest

Compound Name: 4-(Benzyloxy)-2-nitroaniline

Cat. No.: B018279

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Essential Safety and Handling Guide for 4-(Benzyloxy)-2-nitroaniline

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **4-(Benzyloxy)-2-nitroaniline** (CAS: 26697-35-8), a nitroaromatic compound used in organic synthesis for pharmaceuticals and agrochemicals.[1] [2] While a specific Safety Data Sheet (SDS) for this compound is not readily available, the following procedures are based on data from structurally similar nitroaniline compounds and are designed to minimize risk and ensure a safe laboratory environment.

Chemical and Physical Properties

4-(Benzyloxy)-2-nitroaniline is a red, solid organic compound with the molecular formula $C_{13}H_{12}N_2O_3$. [1][3][4] It is characterized by a benzyloxy group and a nitro group attached to an aniline structure. [2][3] The presence of the nitro group suggests that this compound should be handled with care, as nitroanilines can be harmful if ingested, inhaled, or absorbed through the skin. [3]

Property	Value	Source
CAS Number	26697-35-8	[1][2][5]
Molecular Formula	C ₁₃ H ₁₂ N ₂ O ₃	[1][2][3]
Molecular Weight	~244.25 g/mol	[1]
Appearance	Red Solid	[4]
Melting Point	141-143°C	[4]
Boiling Point	443.6±30.0 °C (Predicted)	[4]
Density	1.297±0.06 g/cm ³ (Predicted)	[4]
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, Methanol	[4]

Personal Protective Equipment (PPE)

When handling **4-(Benzyloxy)-2-nitroaniline**, appropriate personal protective equipment must be worn at all times to minimize exposure.[6] Based on recommendations for similar nitroaniline compounds, the following PPE is required:

Body Part	Personal Protective Equipment	Specifications and Recommendations
Eyes/Face	Safety goggles with side protection or a face shield	Must be worn to protect against splashes and dust.[6]
Skin	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	Gloves should be inspected for integrity before each use and disposed of according to manufacturer's instructions. Double-gloving is recommended.[6][7]
Lab coat or chemical-resistant coveralls	To prevent skin contact with the substance.[6]	
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator	Recommended when working outside of a fume hood, if dust is generated, or if irritation is experienced.[6][8]
Feet	Closed-toe shoes	To protect against spills.[6]

Operational and Disposal Plans

Handling and Storage:

- Ventilation: Always handle **4-(Benzyloxy)-2-nitroaniline** in a well-ventilated area, preferably within a chemical fume hood.[6][7]
- Avoid Inhalation, Ingestion, and Contact: Do not breathe dust or vapors. Avoid contact with skin and eyes. Do not eat, drink, or smoke in areas where the chemical is handled.[6][9]
- Container Handling: Keep containers tightly closed when not in use.[6][10]
- Storage: Store in a dry, cool, and well-ventilated place away from incompatible materials such as strong oxidizing agents and acids.[6][9] The recommended storage temperature is typically between 15–25°C.[6][11]

Spill Management:

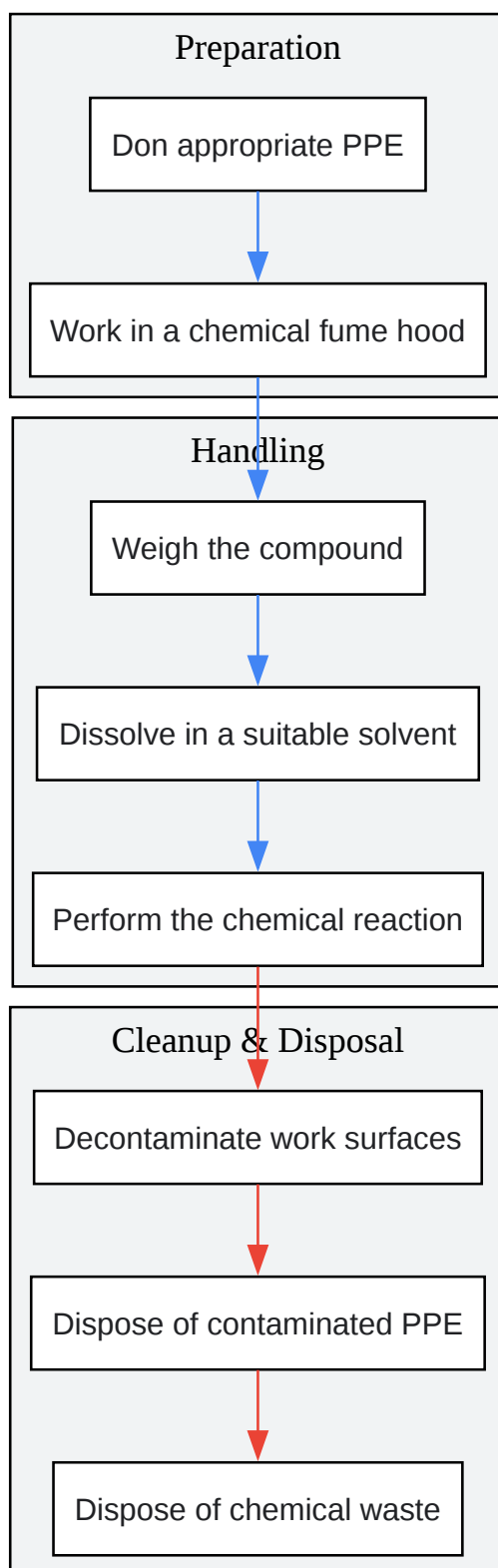
- Personal Precautions: Ensure adequate ventilation and wear the required PPE.[9][12]
- Containment and Clean-up: For solid spills, carefully sweep or scoop up the material and place it into a suitable, labeled container for disposal.[6] Avoid generating dust.[6] For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container. [6]
- Environmental Precautions: Do not let the product enter drains.

Waste Disposal:

- Waste Collection: Collect waste material in a suitable, labeled, and sealed container.[8]
- Disposal of Contaminated PPE: Used gloves, lab coats, and other disposable PPE should be collected in a designated hazardous waste container.[8]
- Regulations: All waste must be handled as hazardous waste and disposed of in accordance with local, regional, and national regulations.[10][11] Contact a licensed professional waste disposal service.

Experimental Protocols: Safe Handling Workflow

The following diagram illustrates the standard workflow for safely handling **4-(Benzyloxy)-2-nitroaniline** in a laboratory setting. Adherence to these procedures is essential for ensuring the safety of all personnel.[6]



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